

Environmental Fate of cis-6-Nonenal: A Technical Guide

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Compound of Interest

Compound Name: *cis-6-Nonenal*

Cat. No.: B1232533

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December 19, 2025

Executive Summary

This technical guide provides a comprehensive overview of the current understanding of the environmental fate of **cis-6-Nonenal**. Drawing upon available experimental data for structurally similar compounds and predictive quantitative structure-activity relationship (QSAR) models, this document outlines the expected behavior of **cis-6-Nonenal** in various environmental compartments. Key areas covered include physicochemical properties, biodegradation, hydrolysis, atmospheric oxidation, photodegradation, bioaccumulation potential, and aquatic toxicity. While experimental data specific to **cis-6-Nonenal** is limited, this guide offers a robust assessment based on established scientific principles and computational modeling to inform environmental risk assessments and guide further research.

Introduction

Cis-6-Nonenal is an unsaturated aldehyde with the molecular formula $C_9H_{16}O$. It is a component of the aroma of various fruits and vegetables, including melons and cucumbers. With its use in fragrances and flavorings, understanding its environmental fate is crucial for a comprehensive safety and risk assessment. This guide synthesizes available information to provide a detailed technical overview of its expected environmental persistence, transformation, and potential ecological effects.

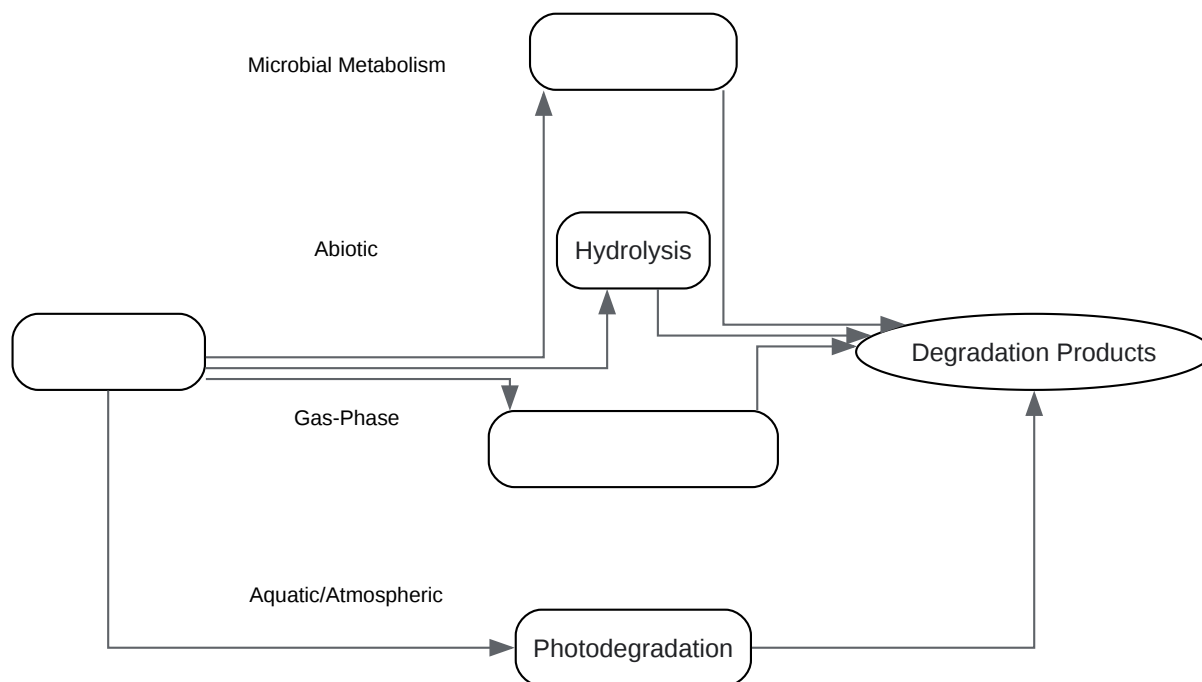
Physicochemical Properties

The environmental transport and partitioning of a chemical are largely governed by its physicochemical properties. The properties of **cis-6-Nonenal** are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₉ H ₁₆ O	PubChem[1]
Molecular Weight	140.22 g/mol	PubChem[1]
CAS Number	2277-19-2	FEMA[2]
Physical State	Liquid	The Good Scents Company[3]
Boiling Point	87 °C at 19 mmHg	ChemicalBook[4]
Water Solubility	204.9 mg/L (estimated)	The Good Scents Company[3]
log Kow (Octanol-Water Partition Coefficient)	2.89 (Predicted)	EPI Suite™
Vapor Pressure	0.239 mmHg at 25 °C (Predicted)	EPI Suite™
Henry's Law Constant	1.83 x 10 ⁻⁵ atm-m ³ /mol (Predicted)	EPI Suite™

Environmental Fate and Degradation Pathways

The overall environmental fate of **cis-6-Nonenal** is determined by a combination of biotic and abiotic degradation processes.



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Figure 1: Key environmental fate pathways for **cis-6-Nonenal**.

Biodegradation

Biodegradation is a primary mechanism for the removal of organic chemicals from the environment. Based on QSAR predictions, **cis-6-Nonenal** is expected to be readily biodegradable.

Predicted Biodegradation Data:

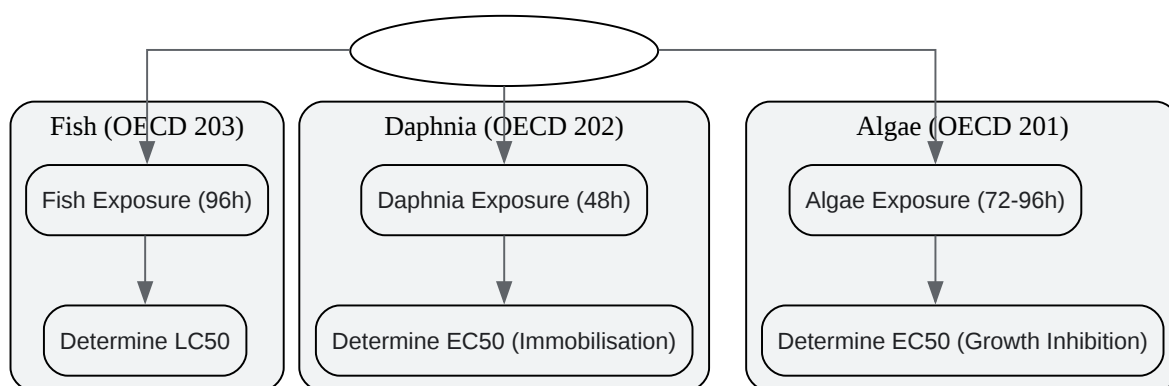
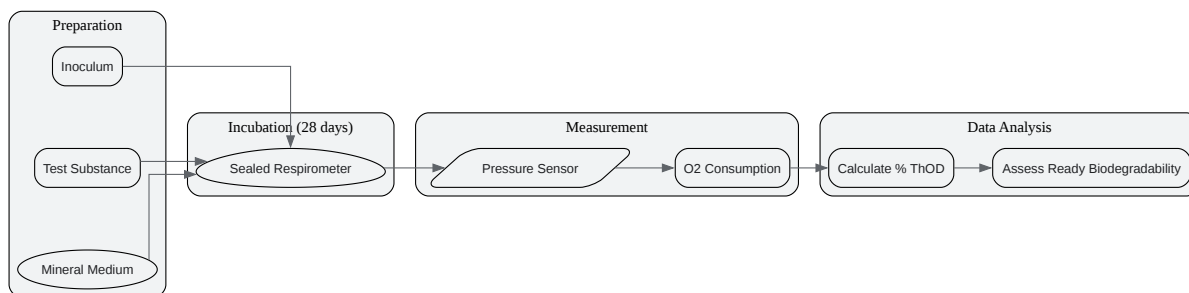
Model	Prediction	Endpoint
EPI Suite™ (BIOWIN)	Readily biodegradable	Probability of ready biodegradability: 0.74 (High)
VEGA-QSAR	Readily biodegradable (good reliability)	Ready Biodegradability Model (IRFMN)
Danish QSAR Database	Class: Readily biodegradable	Ready biodegradability

These predictions suggest that **cis-6-Nonenal** is unlikely to persist in environments with active microbial populations, such as wastewater treatment plants, soil, and surface waters. The unsaturated aldehyde structure is generally susceptible to microbial attack.

Experimental Protocol: Ready Biodegradability (OECD 301F - Manometric Respirometry Test)

This method evaluates the ready biodegradability of a substance by measuring the oxygen consumed by microorganisms in a closed respirometer.

- **Test System:** A defined volume of mineral medium containing the test substance at a known concentration (typically 2-10 mg/L) is inoculated with a small amount of activated sludge from a wastewater treatment plant.
- **Incubation:** The test vessels are sealed and incubated in the dark at a constant temperature (20 ± 1 °C) for 28 days.
- **Measurement:** The consumption of oxygen is measured continuously by a pressure sensor in the headspace of the respirometer.
- **Data Analysis:** The percentage of biodegradation is calculated by comparing the measured oxygen consumption with the theoretical oxygen demand (ThOD) of the test substance. A substance is considered readily biodegradable if it reaches at least 60% of its ThOD within a 10-day window during the 28-day test period.



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